

Recoflavone COX-1 COX-2 inhibition

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Compound Focus: Recoflavone

CAS No.: 203191-10-0

Cat. No.: S541159

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Recoflavone Biological Profile

The following table summarizes the key information on **Recoflavone's** mechanism and effects from available research data [1].

Property	Description
IUPAC Name	(2S)-7-hydroxy-2-(4-hydroxy-3-methoxyphenyl)-5-methoxy-2,3-dihydrochromen-4-one [1]
Synonyms	DA-6034 free acid [1]
Molecular Formula	C ₂₀ H ₁₈ O ₈ [1]
Mechanism of Action	Inhibits the NF-κB pathway ; induces intracellular calcium ([Ca ²⁺] _i) increase in epithelial cells [1].
Documented Activities	Anti-inflammatory, anti-tumor, protection of gastric and intestinal mucosa, promotion of secretion in ocular surface and salivary glands [1].
Primary Experimental Support	Preclinical models (in vitro & in vivo); direct COX enzyme inhibition data not reported [1].

Established Protocols for COX Inhibition

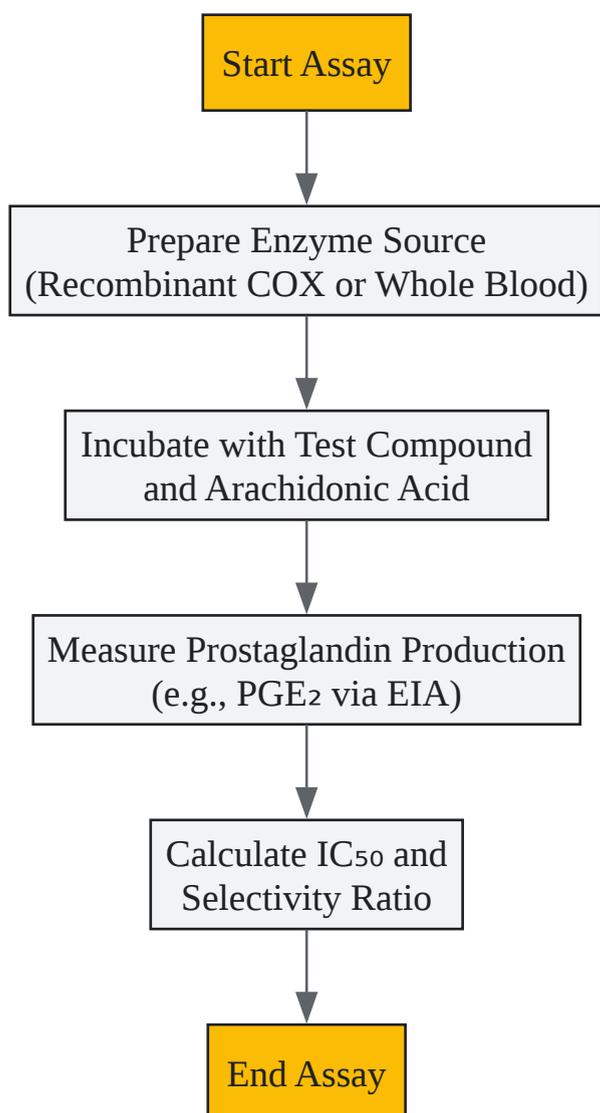
While direct data for **Recoflavone** is lacking, the following established methodologies are used to evaluate COX inhibition and related anti-inflammatory effects of compounds like flavonoids.

In Vitro COX Enzyme Inhibition Assay

This protocol measures a compound's ability to directly inhibit COX-1 and COX-2 enzymes [2].

- **1. Enzyme Source:** Use commercial recombinant human COX-1 and COX-2 enzymes or **human whole blood** ex vivo assays [3] [2].
- **2. Reaction Setup:** Incubate the enzyme with the test compound (e.g., **Recoflavone**) and arachidonic acid substrate [2].
- **3. Prostaglandin Measurement:** Quantify the production of prostaglandins (e.g., PGE₂), which is catalyzed by COX enzymes. This is typically done using an **enzyme immunoassay (EIA)** [3] [2].
- **4. Data Analysis:** Calculate the **IC₅₀ values** (concentration that inhibits 50% of enzyme activity) for both COX-1 and COX-2. The **COX-2/COX-1 selectivity ratio** is then determined to evaluate selectivity [3].

This experimental workflow can be visualized as follows:



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In Vivo Anti-inflammatory and Efficacy Models

These models assess the functional anti-inflammatory and protective effects of a compound in a complex living system [1].

- **Small Intestinal Injury Model:**

- **Animals:** Sprague-Dawley rats (6 weeks old).
- **Induction:** Injury is induced by administering **Indomethacin** [1].
- **Treatment:** The test compound (e.g., **Recoflavone** at 30 mg/kg) is given orally [1].
- **Evaluation:** Assess intestinal permeability, inflammation scores, and hemorrhagic lesions [1].

- **Colitis-Associated Cancer Model:**

- **Animals:** C57BL/6 mice.
- **Induction:** Cancer is initiated with AOM/DSS treatment [1].
- **Treatment:** Oral administration of the test compound (e.g., 30 mg/kg **Recoflavone**, twice daily) [1].
- **Evaluation:** Analyze colon tumor number, weight loss, colon shortening, and molecular markers like COX-2 and phospho-IKK α expression [1].

Research Implications and Next Steps

The available evidence suggests **Recoflavone's** anti-inflammatory effects are mediated through **NF- κ B pathway inhibition** rather than direct COX enzyme blockade [1]. However, NF- κ B is a key upstream regulator of COX-2 expression; thus, **Recoflavone** may indirectly reduce COX-2 levels in specific inflammatory contexts [4].

To fully characterize its activity, you could:

- Conduct the **in vitro COX enzyme inhibition assays** described above to obtain missing IC₅₀ data.
- Perform **gene and protein expression analysis** (Western blot, RT-PCR) in relevant cell lines and tissue samples from in vivo studies to confirm the downregulation of COX-2 expression as part of its mechanism [1] [5].

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To cite this document: Smolecule. [Recoflavone COX-1 COX-2 inhibition]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b541159#recoflavone-cox-1-cox-2-inhibition>]

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